

# Application Notes and Protocols for Ro 363 Hydrochloride

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## Compound of Interest

Compound Name: Ro 363 hydrochloride

Cat. No.: B10824536

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## Abstract

**Ro 363 hydrochloride** is a potent and highly selective  $\beta$ 1-adrenoceptor agonist, making it a valuable tool for cardiovascular research and drug development.<sup>[1][2]</sup> Its primary action is to stimulate  $\beta$ 1-adrenergic receptors, leading to downstream signaling cascades that modulate cardiac function. This document provides detailed application notes and protocols for the preparation and use of **Ro 363 hydrochloride** stock solutions in various research settings.

## Chemical and Physical Properties

A comprehensive summary of the key chemical and physical properties of **Ro 363 hydrochloride** is presented in Table 1. This information is crucial for accurate stock solution preparation and experimental design.

Table 1: Properties of **Ro 363 Hydrochloride**

Property	Value	Reference
Molecular Formula	C <sub>19</sub> H <sub>26</sub> ClNO <sub>6</sub>	[1]
Molecular Weight	399.87 g/mol	[1]
Appearance	White to pink solid	[1]
Purity (HPLC)	Typically >98%	
CAS Number	250580-70-2	

## Solubility and Stock Solution Preparation

The solubility of **Ro 363 hydrochloride** in common laboratory solvents is summarized in Table 2. It is recommended to use freshly opened, anhydrous solvents to ensure optimal dissolution, as hygroscopic solvents can negatively impact solubility.

Table 2: Solubility of **Ro 363 Hydrochloride**

Solvent	Solubility	Notes	Reference
DMSO	≥ 125 mg/mL (≥ 312.60 mM)	Ultrasonic assistance may be required.	
Water	≥ 50 mg/mL (≥ 125.04 mM)	Ultrasonic assistance may be required.	

## Protocol for Preparing a 10 mM Stock Solution in DMSO

- Materials:
  - Ro 363 hydrochloride** powder
  - Anhydrous, research-grade Dimethyl Sulfoxide (DMSO)
  - Sterile, conical-bottom polypropylene tubes
  - Vortex mixer

- Ultrasonic bath (optional)
- Procedure:
  - Accurately weigh the desired amount of **Ro 363 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.9987 mg of the compound.
  - Add the appropriate volume of DMSO to the tube containing the powder. For a 10 mM solution, add 1 mL of DMSO for every 3.9987 mg of compound.
  - Vortex the solution vigorously until the powder is completely dissolved.
  - If dissolution is slow, briefly sonicate the solution in an ultrasonic water bath.
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.

## Storage and Stability

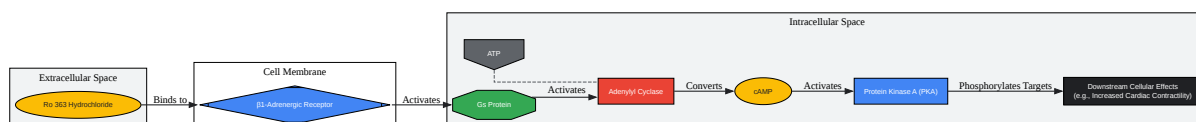
Proper storage of **Ro 363 hydrochloride**, both as a solid and in solution, is critical to maintain its activity.

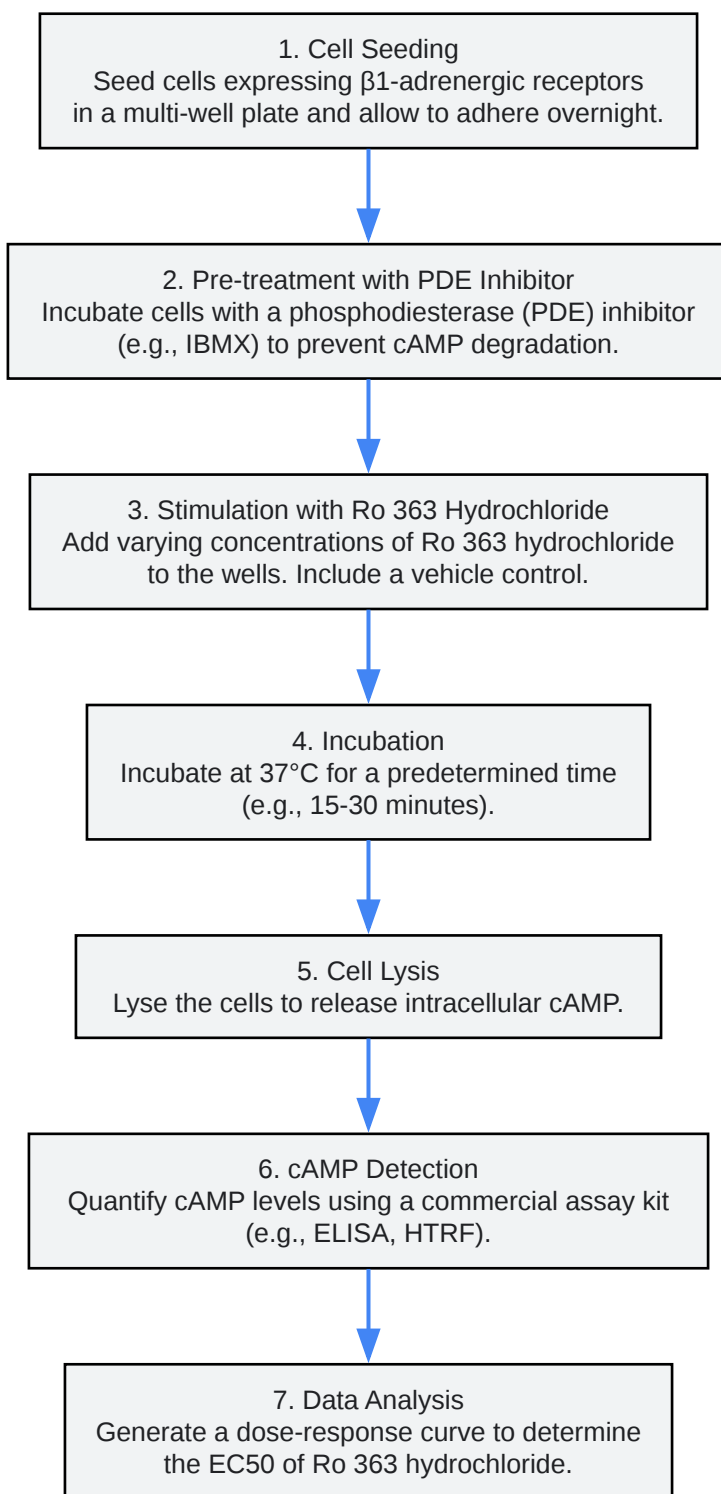
Table 3: Storage and Stability of **Ro 363 Hydrochloride**

Form	Storage Temperature	Duration	Notes	Reference
Solid Powder	4°C	Long-term	Store under a dry, inert atmosphere (e.g., nitrogen).	
Stock Solution in DMSO or Water	-20°C	Up to 1 month	Store under nitrogen. Avoid repeated freeze-thaw cycles.	
-80°C	Up to 6 months	Store under nitrogen. Avoid repeated freeze-thaw cycles.		

## Mechanism of Action and Signaling Pathway

**Ro 363 hydrochloride** is a selective agonist for the  $\beta$ 1-adrenergic receptor, a G-protein coupled receptor (GPCR). Upon binding, it initiates a signaling cascade that is fundamental to its physiological effects. The canonical signaling pathway is depicted in the diagram below.





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## References

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- 2. Beta(1)-selective agonist (-)-1-(3,4-dimethoxyphenethylamino)-3-(3,4-dihydroxy)-2-propanol [(-)-RO363] differentially interacts with key amino acids responsible for beta(1)-selective binding in resting and active states - PubMed [pubmed.ncbi.nlm.nih.gov]
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